

An In-depth Technical Guide to the Physical Properties of Methyl D-Gluconate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl gluconate

CAS No.: 131797-36-9

Cat. No.: B14129640

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For Researchers, Scientists, and Drug Development Professionals

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Date: January 8, 2026

Abstract

This technical guide provides a comprehensive overview of the core physical properties of methyl D-gluconate, a key carbohydrate derivative with significant applications in the pharmaceutical and biotechnological sectors. This document is designed to serve as a practical resource for researchers, scientists, and drug development professionals, offering not only a compilation of known and predicted physical data but also detailed, field-proven methodologies for their experimental determination. By elucidating the causality behind experimental choices and adhering to principles of scientific integrity, this guide aims to be a self-validating system for the physical characterization of methyl D-gluconate and similar compounds. All protocols are supported by authoritative references, and key experimental workflows are visualized to enhance understanding and reproducibility.

Introduction: The Significance of Methyl D-Gluconate

Methyl D-gluconate, the methyl ester of D-gluconic acid, is a versatile organic compound derived from glucose. Its structure, featuring multiple hydroxyl groups and an ester moiety, imparts unique chemical and physical characteristics that are pivotal to its function in various applications. In the pharmaceutical industry, it serves as a crucial intermediate in the synthesis of more complex molecules and as a component in drug formulations, where its solubility and biocompatibility are highly valued. A thorough understanding of its physical properties is paramount for its effective utilization in research and development, ensuring process optimization, quality control, and the rational design of new applications. This guide provides an in-depth exploration of these properties and the experimental techniques used to measure them.

Core Physical Properties of Methyl D-Gluconate

Precise experimental data for some physical properties of methyl D-gluconate are not readily available in the public domain. Therefore, the following table includes both computed values and estimated data based on closely related compounds, such as gluconic acid and its salts and other methyl glycosides. It is crucial for researchers to experimentally verify these properties for their specific samples.

Property	Value	Source/Method
Molecular Formula	C ₇ H ₁₄ O ₇	PubChem[1]
Molecular Weight	210.18 g/mol	PubChem[1]
Appearance	Predicted: White crystalline solid	Inferred from related compounds
Melting Point	Estimated: 90-100 °C	Based on Methyl 2-keto-D-gluconate (92-95 °C)[2]
Boiling Point	Decomposes before boiling at atmospheric pressure	Typical for polyhydroxy compounds
Solubility	Predicted: High solubility in water, soluble in methanol and ethanol, sparingly soluble in less polar organic solvents.	Based on the high solubility of sodium gluconate in water and its moderate solubility in ethanol.[3][4]
Specific Optical Rotation, [α] _D	Predicted: Dextrorotatory (+)	Based on D-glucono-δ-lactone (+63.5°) and the D-configuration of the parent sugar.[5] The exact value requires experimental determination.
Topological Polar Surface Area (TPSA)	127 Å ²	Computed by Cactvs 3.4.8.18 (PubChem release 2021.10.14)[1]

Experimental Determination of Physical Properties

The following sections detail robust, step-by-step protocols for the experimental determination of the key physical properties of methyl D-gluconate. The methodologies are designed to be self-validating and are grounded in established laboratory practices.

Melting Point Determination

The melting point is a critical indicator of purity. For a pure crystalline solid, a sharp melting range of 0.5-1.0°C is expected. Impurities typically lead to a depression and broadening of the

melting range.

- **Sample Preparation:** Ensure the methyl D-gluconate sample is completely dry and finely powdered.
- **Capillary Loading:** Gently tap the open end of a capillary tube into the powdered sample to introduce a small amount of material. Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom. The packed sample height should be 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into a calibrated melting point apparatus.
- **Heating and Observation:**
 - If the approximate melting point is unknown, perform a rapid heating to get a preliminary range.
 - For an accurate measurement, heat rapidly to about 20°C below the expected melting point. Then, decrease the heating rate to approximately 1-2°C per minute.
- **Data Recording:** Record the temperature at which the first droplet of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the sample.



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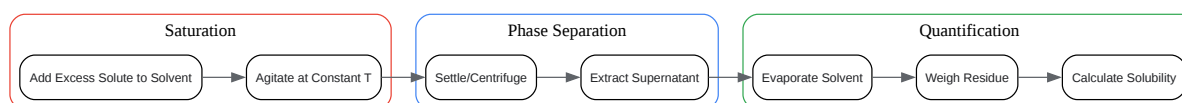
Caption: Workflow for Melting Point Determination.

Solubility Assessment

Understanding the solubility profile of methyl D-gluconate in various solvents is crucial for its application in formulations and as a reactant in synthesis. The principle of "like dissolves like"

suggests high solubility in polar protic solvents.

- Solvent Preparation: Select a range of solvents of varying polarity (e.g., water, methanol, ethanol, acetone, ethyl acetate, and hexane).
- Equilibrium Saturation:
 - In a series of sealed vials, add a known excess amount of methyl D-gluconate to a precise volume of each solvent.
 - Agitate the vials at a constant, controlled temperature (e.g., 25°C) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the vials to stand undisturbed at the controlled temperature until the undissolved solid has settled. Centrifugation can be used to expedite this process.
- Sample Extraction: Carefully withdraw a known volume of the clear, saturated supernatant without disturbing the solid phase.
- Solvent Evaporation: Transfer the aliquot to a pre-weighed vial and evaporate the solvent completely under reduced pressure or in a fume hood.
- Mass Determination: Weigh the vial containing the dried solute. The difference in mass gives the amount of dissolved methyl D-gluconate.
- Calculation: Calculate the solubility in g/100 mL or other appropriate units.



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Sources

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl D-Gluconate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14129640/docs#an-in-depth-technical-guide-to-the-physical-properties-of-methyl-d-gluconate\]](https://www.benchchem.com/product/b14129640/docs#an-in-depth-technical-guide-to-the-physical-properties-of-methyl-d-gluconate)

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